

An In-depth Guide to the Structure of C18(Plasm) LPE

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C18(Plasm) LPE

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For researchers, scientists, and professionals in drug development, a precise understanding of molecular structures is paramount. This guide provides a detailed examination of the structure of **C18(Plasm) LPE**, a specific type of lysoplasmalogen.

Nomenclature and Synonyms

C18(Plasm) LPE is scientifically known as 1-O-1'-(Z)-octadecenyl-2-hydroxy-sn-glycero-3-phosphoethanolamine.[1][2][3] It is also referred to by several synonyms, including:

- PE(18:1p/0:0)[1][4]
- PE(P-18:0/0:0)[5]
- **C18(Plasm) LPE**[1][4][5]
- 1-(1Z-octadecenyl)-sn-glycero-3-phosphoethanolamine[5]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **C18(Plasm) LPE** is presented in the table below.

Property	Value	Source
Molecular Formula	C23H48NO6P	[1][2]
Molecular Weight	465.60 g/mol	
Exact Mass	465.32192525 Da	[5]
Appearance	Powder	[1]
Purity	>99%	[1][2]
Storage Temperature	-20°C	[1][2]
CAS Number	174062-73-8	[1][4]

Core Structure

C18(Plasm) LPE belongs to the class of glycerophospholipids, specifically, it is a lysoplasmalogen.[6][7] Plasmalogens are a unique group of phospholipids characterized by a vinyl ether linkage at the sn-1 position of the glycerol backbone.[6][8] The "lyso-" prefix indicates the absence of a fatty acyl chain at the sn-2 position.

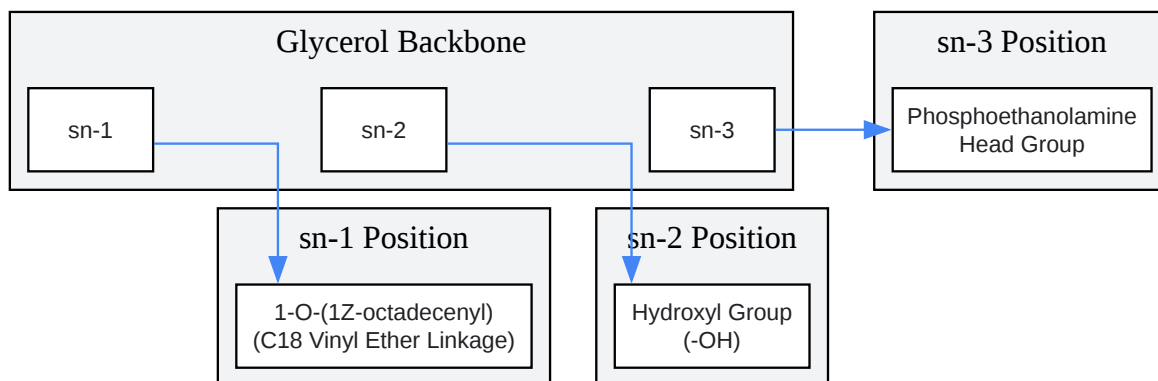
The structure of **C18(Plasm) LPE** is composed of three main components:

- A Glycerol Backbone: A three-carbon molecule that forms the central framework of the lipid.
- An 18-Carbon Alkyl Chain: This chain is attached to the sn-1 position of the glycerol backbone via a vinyl ether linkage with a cis (Z) configuration of the double bond.
- A Phosphoethanolamine Head Group: This polar group is attached to the sn-3 position of the glycerol backbone.

The sn-2 position of the glycerol backbone has a hydroxyl (-OH) group, which is characteristic of lysophospholipids.

Structural Diagram

To visually represent the molecular structure and the connectivity of its components, the following diagram is provided.



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- To cite this document: BenchChem. [An In-depth Guide to the Structure of C18(Plasm) LPE]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6595056#what-is-the-structure-of-c18-plasm-lpe>]

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